

# Mechanism of action of Disperse Black 9 in dyeing

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## Compound of Interest

Compound Name: Disperse Black 9

Cat. No.: B1585380

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An In-Depth Technical Guide to the Mechanism of Action of C.I. **Disperse Black 9** in the Dyeing of Polyester

## Introduction

C.I. **Disperse Black 9** is a monoazo dye designated with the Colour Index constitution number 111301.[1] Its chemical identity is 2-[4-[(4-aminophenyl)diazenyl]-N-(2-hydroxyethyl)anilino]ethanol, with the molecular formula  $C_{16}H_{20}N_4O_2$ . [1] As a member of the disperse dye class, it is a non-ionic, sparingly water-soluble colorant specifically engineered for dyeing hydrophobic synthetic fibers, most notably polyester.[2]

The dyeing mechanism is not a chemical reaction but a physical process wherein the dye transfers from an aqueous dispersion into the amorphous regions of the polyester fiber, forming a stable solid solution.[3] This guide provides a detailed examination of this mechanism, the primary dyeing methodologies, relevant process data, and standardized experimental protocols. It is important to note that while **Disperse Black 9** refers to a specific chemical entity, commercial black disperse dyes are often formulated mixtures of navy blue, red, and yellow/orange components to achieve a deep, neutral black shade.

## Core Mechanism of Action on Polyester Fibers

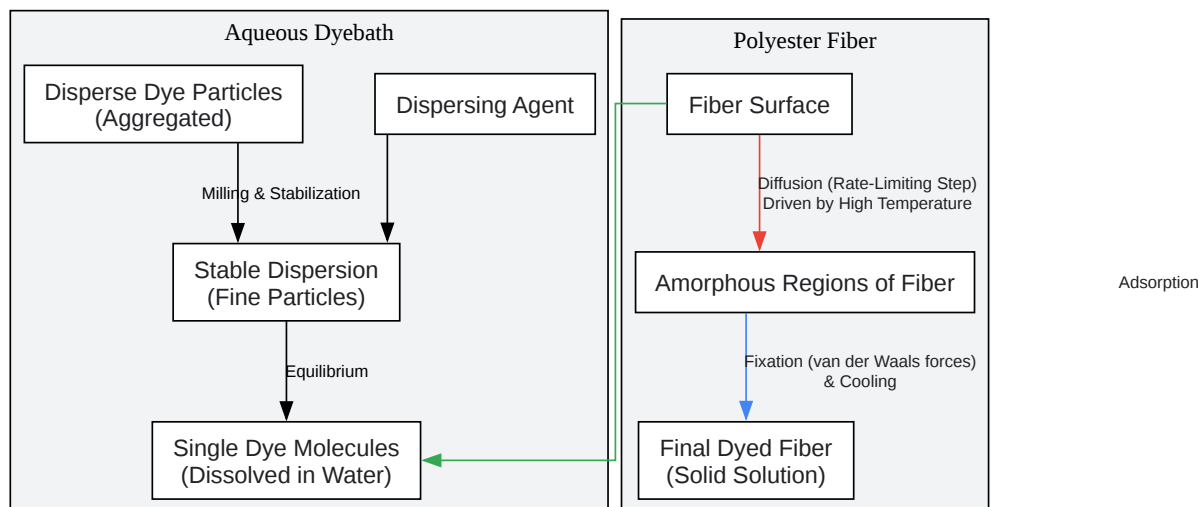
The dyeing of polyester with **Disperse Black 9** is a multi-stage process governed by the principles of diffusion and intermolecular attraction. The entire process is predicated on the

dye's hydrophobic nature and the physical changes induced in the polyester fiber by high temperatures.

The process can be summarized in four key stages:

- **Dispersion in the Dyebath:** Due to its low water solubility, the dye is milled into fine particles and maintained as a stable aqueous dispersion using anionic dispersing agents like lignosulfonates. These agents adsorb onto the dye particle surface, preventing aggregation and ensuring a uniform suspension in the dye bath.
- **Adsorption onto the Fiber Surface:** A small quantity of the dispersed dye dissolves in the water, creating a saturated solution of single dye molecules. These individual molecules are then transported through the aqueous medium and adsorb onto the surface of the hydrophobic polyester fiber.
- **Diffusion into the Fiber Matrix:** This is the rate-determining step in the dyeing process. At elevated temperatures (typically  $>100^{\circ}\text{C}$ ), the molecular chains in the amorphous regions of the polyester fiber undergo significant thermal motion. This increased vibration opens up temporary voids or pores within the fiber structure, allowing the adsorbed dye molecules to diffuse from the surface into the fiber's interior.
- **Fixation within the Fiber:** Once inside the fiber matrix, the dye molecules are held in place by relatively weak intermolecular forces, primarily van der Waals forces and hydrophobic interactions with the polymer chains. Upon cooling, the fiber structure contracts, trapping the dye molecules within the amorphous regions and forming a stable solid solution.

The following diagram illustrates this fundamental mechanism.



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**Caption:** General mechanism of disperse dyeing on polyester fibers.

## Key Dyeing Methodologies

Two primary industrial methods are employed for dyeing polyester with **Disperse Black 9**: High-Temperature Exhaust Dyeing and Continuous Thermosol Dyeing.

### High-Temperature Exhaust Dyeing

This is a batch process where the polyester material (in yarn or fabric form) is dyed in a pressurized vessel.

- **Process:** The material is circulated in the dyebath at temperatures between 120°C and 130°C. The high pressure prevents the water from boiling, while the high temperature provides the necessary energy to swell the fiber and facilitate dye diffusion.

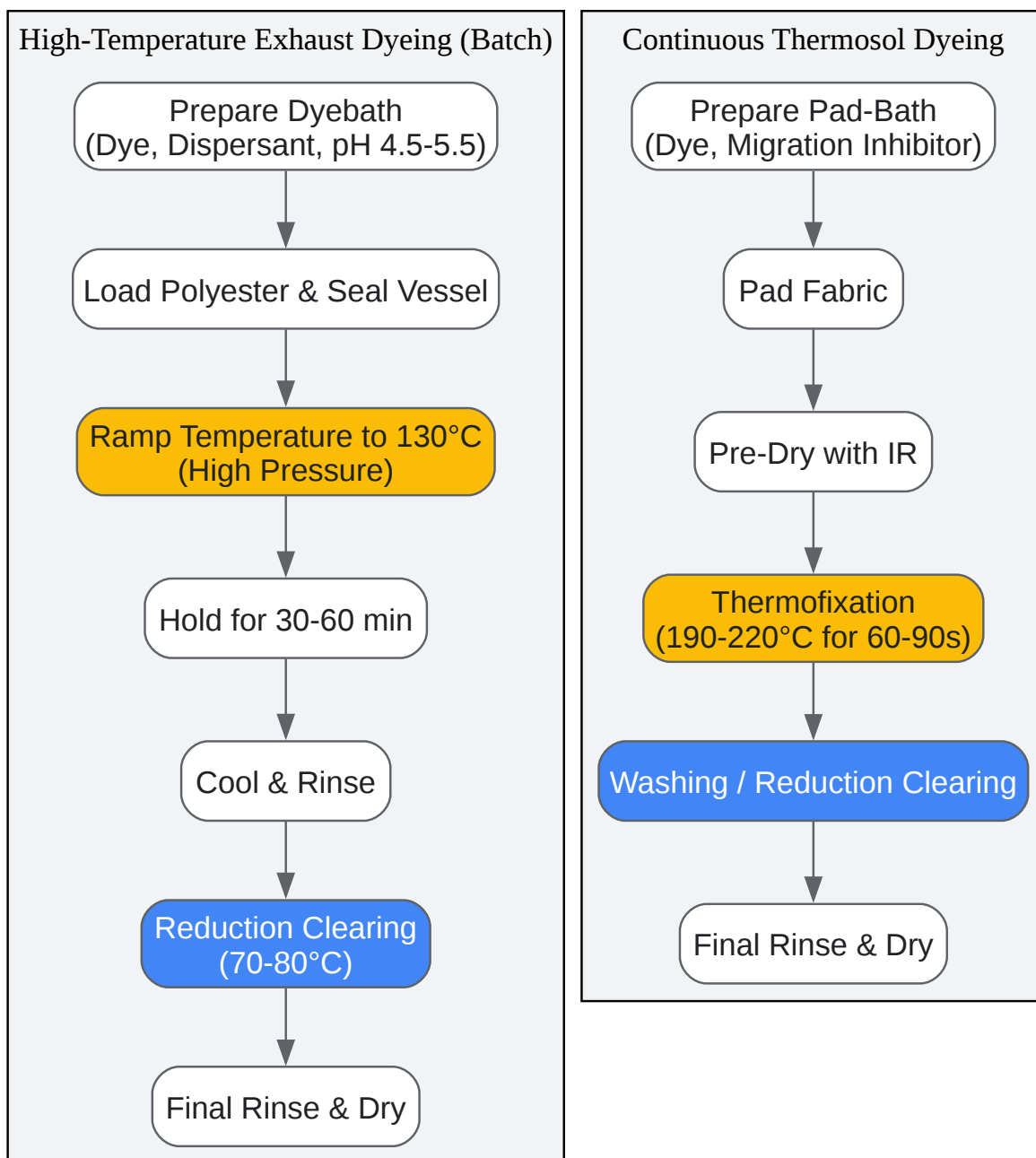
- **Auxiliaries:** A typical dyebath formulation includes the disperse dye, a dispersing agent, and a pH buffer to maintain an acidic pH of 4.5-5.5, which is optimal for dye stability and uptake.
- **Post-Treatment:** After dyeing, a "reduction clearing" process is essential to remove any dye particles adhering to the fiber surface. This treatment, typically with sodium hydrosulfite and caustic soda, ensures optimal wet fastness properties.

## Continuous Thermosol Dyeing

The Thermosol process is a continuous method ideal for dyeing woven fabrics, particularly polyester/cotton blends.

- **Process:** The fabric is first padded through a bath containing the dye dispersion and a migration inhibitor. It is then dried carefully, often with infrared pre-dryers, to prevent dye migration. Finally, the dry fabric is passed through a chamber with hot air or over heated contact surfaces at 190°C to 220°C for 60-90 seconds.
- **Mechanism:** At this high temperature, the dye sublimes (transforms directly from solid to gas) and the polyester fiber absorbs the dye vapor. The dye then rapidly diffuses into the fiber matrix.
- **Advantages:** This method is highly efficient for large production runs and minimizes water usage compared to exhaust dyeing.

The diagram below contrasts the workflows of these two key processes.



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**Caption:** Comparison of Exhaust and Thermosol dyeing workflows.

## Data Presentation

Quantitative data for the dyeing performance of C.I. **Disperse Black 9** is not extensively available in consolidated formats. The tables below summarize typical process parameters and reported fastness properties.

Table 1: Typical Process Parameters for Dyeing Polyester

Parameter	Exhaust Dyeing	Thermosol Dyeing
Temperature	120 - 130 °C	190 - 220 °C
Time	30 - 60 minutes	60 - 90 seconds
pH	4.5 - 5.5 (Acidic)	Not applicable in heat phase

| Key Auxiliaries | Dispersing Agent, pH Buffer | Migration Inhibitor |

Table 2: Reported Fastness Properties of C.I. **Disperse Black 9** on Polyamide (Note: Data on polyester is not specified in the source, polyamide data is presented as an indicator.)

Fastness Test	ISO Method Rating	AATCC Method Rating
Light Fastness	4	4
Washing Fastness (Fading)	4-5	4-5
Washing Fastness (Staining)	3-4	4
Perspiration Fastness (Fading)	5	4-5
Perspiration Fastness (Staining)	5	4-5
Ironing Fastness	2-3	3-4

Source: World dye variety

## Experimental Protocols

### Protocol for Laboratory Exhaust Dyeing of Polyester

This protocol describes a typical procedure for dyeing a 10g polyester fabric sample in a laboratory-scale high-temperature beaker dyeing machine.

#### Materials & Reagents:

- 10g pre-scoured polyester fabric
- C.I. **Disperse Black 9** (e.g., 2% on weight of fiber, owf)
- Anionic dispersing agent (e.g., 1 g/L)
- Acetic acid (to adjust pH)
- Ammonium sulfate (buffer, e.g., 1 g/L)
- Sodium hydrosulfite
- Sodium hydroxide (Caustic soda)
- Deionized water

#### Procedure:

- **Dyebath Preparation:** Set the liquor ratio to 10:1 (100mL total volume for 10g fabric). In the dyeing vessel, add 80mL of water, 1.0 g/L dispersing agent, and 1.0 g/L ammonium sulfate.
- **pH Adjustment:** Adjust the pH of the bath to 5.0 using acetic acid.
- **Dye Dispersion:** Separately, prepare the dye dispersion. Weigh 0.2g of **Disperse Black 9** (2% owf). Make a smooth paste with a small amount of dispersing agent and cold water. Gradually add hot water (~50°C) to the paste while stirring to create a fine dispersion.
- **Dyeing Cycle:**
  - Add the dye dispersion to the dyebath and make up the final volume to 100mL.
  - Introduce the polyester fabric sample.
  - Seal the vessel and place it in the dyeing machine.

- Raise the temperature from ambient to 130°C at a rate of 2°C/minute.
- Hold the temperature at 130°C for 45 minutes.
- Cool the vessel down to 70°C at a rate of 3°C/minute.
- Rinsing: Remove the fabric from the dyebath and rinse thoroughly with warm water, then cold water.

## Protocol for Reduction Clearing

This after-treatment is critical for removing surface dye and achieving good fastness.

Procedure:

- Bath Preparation: Prepare a new bath at a 10:1 liquor ratio with fresh water. Add 2 g/L sodium hydroxide and 2 g/L sodium hydrosulfite.
- Treatment: Introduce the rinsed, dyed fabric into this bath. Heat to 70-80°C and hold for 20 minutes.
- Final Rinsing & Neutralization:
  - Drain the reduction clearing bath.
  - Rinse the fabric thoroughly with hot water followed by cold water until the water runs clear.
  - Perform a final neutralization rinse in a bath containing 0.5-1.0 g/L acetic acid for 5 minutes.
  - Rinse one final time with cold water.
- Drying: Squeeze the excess water from the fabric and allow it to air-dry or dry in an oven at a low temperature.

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